



Technical Guide: C.I. 61100 (1,4-Diaminoanthraquinone)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Disperse Violet 1	
Cat. No.:	B7737400	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of C.I. 61100, also known as 1,4-diaminoanthraquinone. It includes a summary of its molecular weight and other quantitative data, alongside detailed experimental protocols for its synthesis.

Core Data Presentation

C.I. 61100 is an organic compound with the chemical formula C₁₄H₁₀N₂O₂.[1][2][3] It is classified as an anthraquinone dye.[1] The molecular and physical properties of this compound are summarized in the table below.



Property	Value	Source
Chemical Name	1,4-Diaminoanthracene-9,10- dione	[4][5]
C.I. Name	C.I. 61100	[2]
CAS Number	128-95-0	[1][2][4]
Molecular Formula	C14H10N2O2	[1][2][3]
Molecular Weight	238.24 g/mol	[5][6]
Appearance	Dark Violet to Black Solid	[5]
Melting Point	265-269 °C	[5]
Solubility	Soluble in benzene and pyridine; slightly soluble in hot aniline acetate and ethanol.	[5]

Experimental Protocols

Several methods for the synthesis of 1,4-diaminoanthraquinone have been documented. A common approach involves the reaction of 1,4-dihydroxyanthraquinone (quinizarin) with an amine source.

Synthesis of 1,4-Diaminoanthraquinone from 1,4-Dihydroxyanthraquinone

This protocol outlines a general procedure for the synthesis of 1,4-diaminoanthraquinone.

Materials:

- 1,4-dihydroxyanthraquinone (quinizarin)
- Ammonia source (e.g., aqueous ammonia)
- Reducing agent (e.g., sodium dithionite)
- Solvent (e.g., water or an organic solvent)



Procedure:

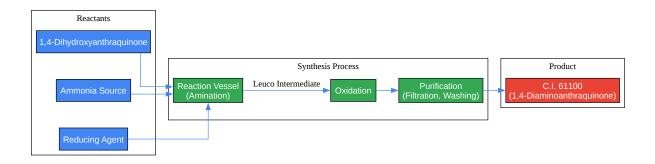
- Reduction of Quinizarin: In a reaction vessel, dissolve 1,4-dihydroxyanthraquinone in a suitable solvent.
- Add a reducing agent, such as sodium dithionite, to the solution to form the leuco compound.
- Amination: Introduce the ammonia source to the reaction mixture. The reaction is typically carried out at an elevated temperature and pressure.
- Oxidation: After the amination is complete, the resulting leuco-1,4-diaminoanthraquinone is oxidized back to 1,4-diaminoanthraquinone. This can often be achieved by exposure to air.
- Purification: The crude product is then purified, which may involve filtration, washing with water, and drying. Recrystallization from a suitable solvent can be performed for further purification.

Visualizations

Experimental Workflow for the Synthesis of 1,4-Diaminoanthraquinone

The following diagram illustrates a generalized workflow for the synthesis of C.I. 61100 from 1,4-dihydroxyanthraquinone.





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Caption: Synthesis workflow for C.I. 61100.

Note on Signaling Pathways: As of the current literature review, there is no established information detailing specific signaling pathways in which C.I. 61100 or its direct derivatives are known to be involved. The primary applications and research focus for this compound are in materials science, particularly as a dye and in the development of redox-flow batteries. While some derivatives have been investigated for cytotoxic effects, their mechanisms of action at the level of cellular signaling pathways have not been elucidated.

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- To cite this document: BenchChem. [Technical Guide: C.I. 61100 (1,4-Diaminoanthraquinone)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7737400#molecular-weight-of-c-i-61100]

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